

A Comprehensive Technical Guide to the Stereoisomers of 2,3-Epoxybutane

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Compound of Interest

Compound Name: 2,3-Epoxybutane

Cat. No.: B1201590

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stereoisomers of **2,3-epoxybutane**, a valuable chiral building block in organic synthesis. The document details the Chemical Abstracts Service (CAS) numbers, physical properties, synthesis protocols, and characteristic reactions of each stereoisomer, presented in a format tailored for scientific and research applications.

Stereoisomers of 2,3-Epoxybutane and Their CAS Numbers

2,3-Epoxybutane, also known as 2,3-dimethyloxirane, exists as three stereoisomers: a pair of enantiomers (trans) and a meso compound (cis). A general CAS number is also assigned to the mixture of isomers.

Stereoisomer/Mixture	IUPAC Name	Configuration	CAS Number
2,3-Epoxybutane	2,3-Dimethyloxirane	Mixture of cis and trans	3266-23-7[1]
cis-2,3-Epoxybutane	(meso)-2,3-Dimethyloxirane	(2R,3S)	1758-33-4[1]
trans-2,3-Epoxybutane	(±)-(2R,3R/2S,3S)-Dimethyloxirane	Racemic mixture	21490-63-1[1]
(+)-trans-2,3-Epoxybutane	(2R,3R)-2,3-Dimethyloxirane	(2R,3R)	1758-32-3[1]
(-)-trans-2,3-Epoxybutane	(2S,3S)-2,3-Dimethyloxirane	(2S,3S)	21490-63-1 is often used for the racemate, and sometimes for the (S,S) enantiomer as well.[1]

Quantitative Data Summary

The physical and spectroscopic properties of the cis and trans isomers of **2,3-epoxybutane** are summarized below for easy comparison.

Physical Properties

Property	cis-2,3-Epoxybutane (meso)	trans-2,3-Epoxybutane (racemic)
Molecular Formula	C ₄ H ₈ O	C ₄ H ₈ O
Molar Mass	72.11 g/mol	72.11 g/mol
Appearance	Colorless liquid	Colorless liquid
Boiling Point	60-61 °C	54-55 °C
Density	0.826 g/mL at 25 °C	0.804 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.383	1.373

Spectroscopic Data

^1H NMR (CDCl_3):

- **cis-2,3-Epoxybutane:** The two methyl groups and the two epoxide protons are equivalent due to the plane of symmetry.
 - $\delta \sim 1.3$ ppm (doublet, 6H, CH_3)
 - $\delta \sim 2.9$ ppm (quartet, 2H, CH)
- **trans-2,3-Epoxybutane:** The two methyl groups and the two epoxide protons are also equivalent in the racemic mixture.
 - $\delta \sim 1.2$ ppm (doublet, 6H, CH_3)
 - $\delta \sim 2.6$ ppm (quartet, 2H, CH)

^{13}C NMR (CDCl_3):

cis-2,3-Epoxybutane:

- $\delta \sim 17$ ppm (CH_3)
- $\delta \sim 57$ ppm (CH)

trans-2,3-Epoxybutane:

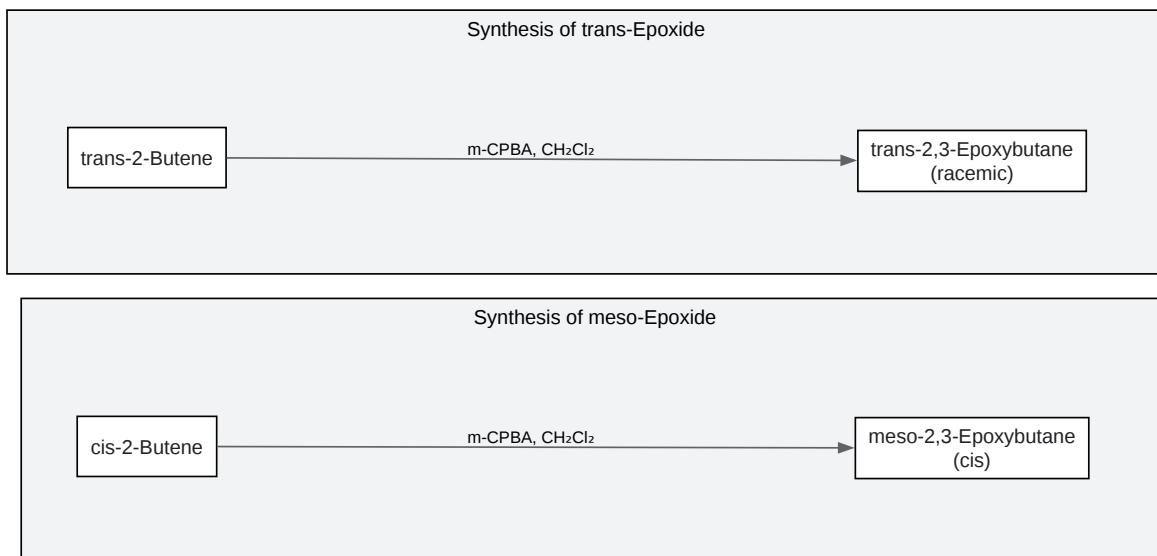
- $\delta \sim 13$ ppm (CH_3)
- $\delta \sim 52$ ppm (CH)

Key Experimental Protocols

The synthesis and reactions of epoxides are fundamental in organic chemistry. The stereochemistry of the starting alkene dictates the stereochemistry of the resulting epoxide, and the reaction conditions for ring-opening determine the stereochemical outcome of the product.

Synthesis of 2,3-Epoxybutane Stereoisomers

The epoxidation of alkenes with peroxy acids is a common method for synthesizing epoxides. This reaction is stereospecific, meaning the stereochemistry of the alkene is retained in the epoxide product.



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Fig. 1: Stereospecific epoxidation of 2-butene isomers.

Protocol 3.1.1: Synthesis of meso-**2,3-Epoxybutane** from cis-2-Butene

This protocol describes the epoxidation of cis-2-butene using meta-chloroperoxybenzoic acid (m-CPBA) to yield **meso-2,3-epoxybutane**. The reaction proceeds via a syn-addition of the oxygen atom to the double bond.

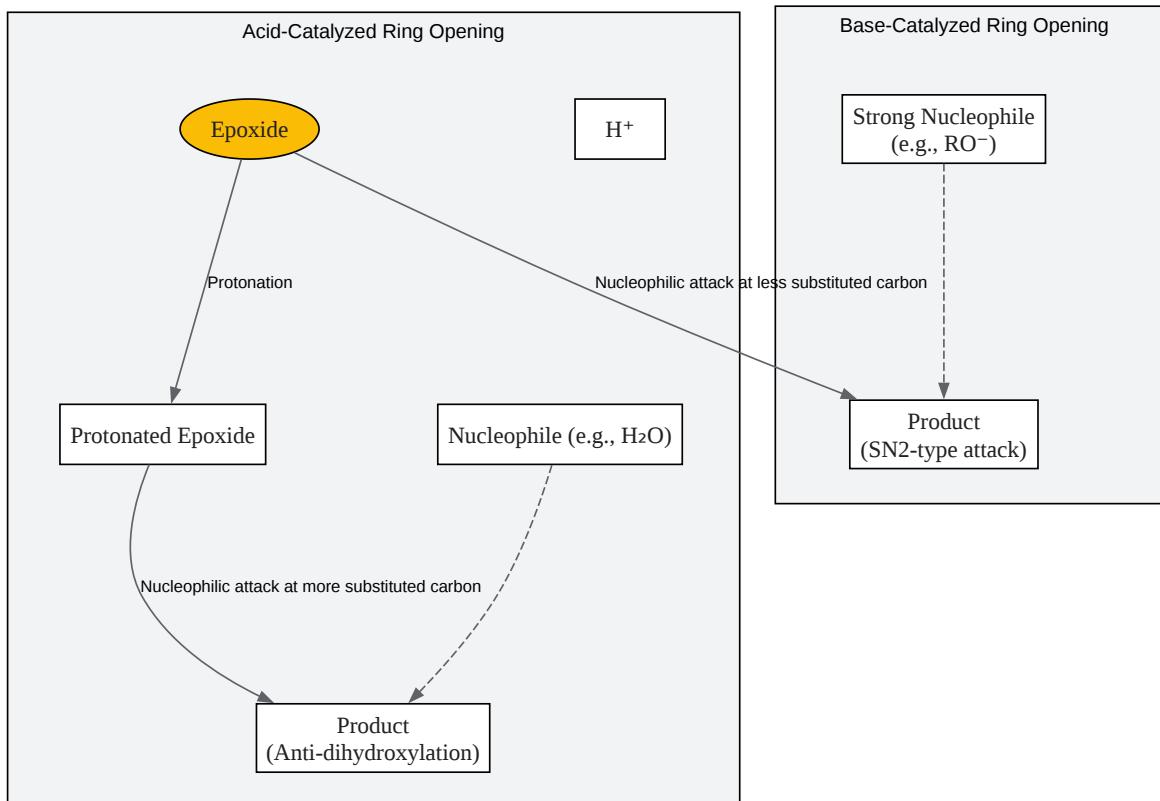
- Dissolution: In a round-bottom flask, dissolve cis-2-butene in a suitable solvent such as dichloromethane (CH_2Cl_2).
- Addition of m-CPBA: Slowly add a solution of m-CPBA in CH_2Cl_2 to the stirred solution of cis-2-butene at 0 °C.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Workup: Upon completion, wash the reaction mixture with a saturated aqueous solution of sodium bicarbonate (NaHCO_3) to remove the meta-chlorobenzoic acid byproduct, followed by a wash with brine.
- Purification: Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure. The crude product can be purified by distillation.

Protocol 3.1.2: Synthesis of (\pm)-trans-**2,3-Epoxybutane** from trans-2-Butene

The epoxidation of trans-2-butene with m-CPBA results in a racemic mixture of (2R,3R)- and (2S,3S)-**2,3-epoxybutane**. The experimental procedure is analogous to the synthesis of the meso isomer described above, with trans-2-butene as the starting material.

Ring-Opening Reactions of **2,3-Epoxybutane**

Epoxides undergo ring-opening reactions with a variety of nucleophiles. The regioselectivity and stereochemistry of these reactions are dependent on whether they are performed under acidic or basic conditions.



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References

- 1. scs.illinois.edu [scs.illinois.edu]
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